

An In-depth Technical Guide to 5,12-Naphthacenequinone

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Compound of Interest

Compound Name: 5,12-Naphthacenequinone

Cat. No.: B046369

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental applications, and potential biological relevance of **5,12-Naphthacenequinone**. The information is curated for professionals in research and development.

Core Molecular Data

5,12-Naphthacenequinone, also known as tetracene-5,12-dione, is a polycyclic aromatic hydrocarbon and a member of the quinone family.^{[1][2]} Its fundamental molecular and physical properties are summarized below.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₀ O ₂	[1][3][4][5]
Molecular Weight	258.27 g/mol	[4][5]
Alternate Molecular Weight	258.3 g/mol	[1]
CAS Number	1090-13-7	[4]
Appearance	Light Yellow to Yellow Solid	[6]
Melting Point	282-286 °C (decomposes)	[7]
Purity	≥96%	[4]
IUPAC Name	tetracene-5,12-dione	[1]

Spectroscopic Data

Spectroscopic Data	Wavelength/Value	Solvent	Source
Absorption Wavelength	296 nm	Benzene	[3]
Molar Absorptivity (ε)	36300 L mol ⁻¹ cm ⁻¹	Benzene	[3]
Fluorescence Quantum Yield	0.43	Benzene	[3]

Mass spectrometry and UV/Visible spectral data are also available through the NIST WebBook.
[6]

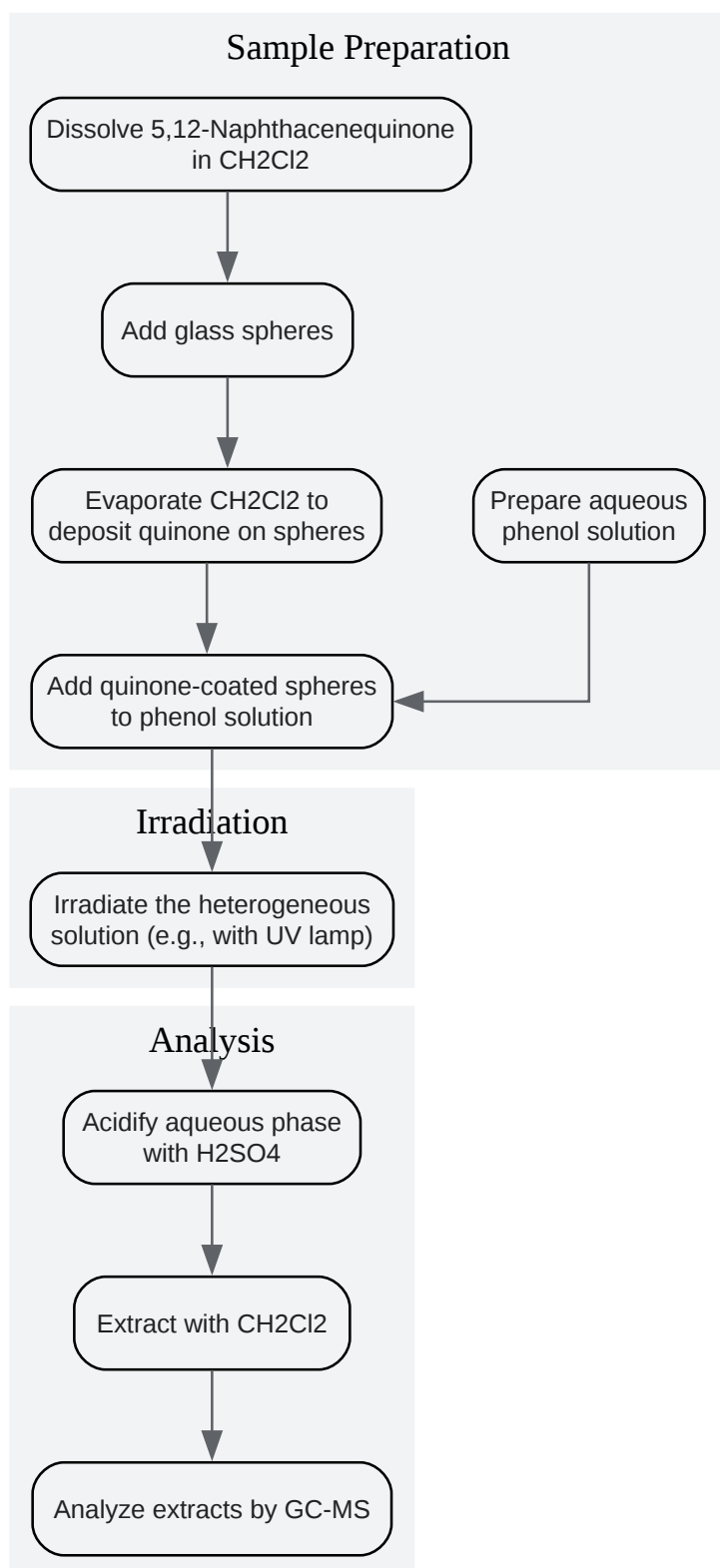
Experimental Protocols and Applications

5,12-Naphthacenequinone is utilized as a reagent in the synthesis of photo-responsive fluorescent molecules.[6][8] It also has potential for anti-inflammatory activity due to its quinone substructure.[6][8]

Phototransformation of Phenol

A notable application of **5,12-Naphthacenequinone** is in the study of the phototransformation of phenol in aqueous solutions, where it acts as a photosensitizer.^[7] Quinones like **5,12-Naphthacenequinone** can be found on atmospheric particulate matter and can initiate the phototransformation of phenolic compounds.^[9]

Experimental Workflow: Phenol Phototransformation



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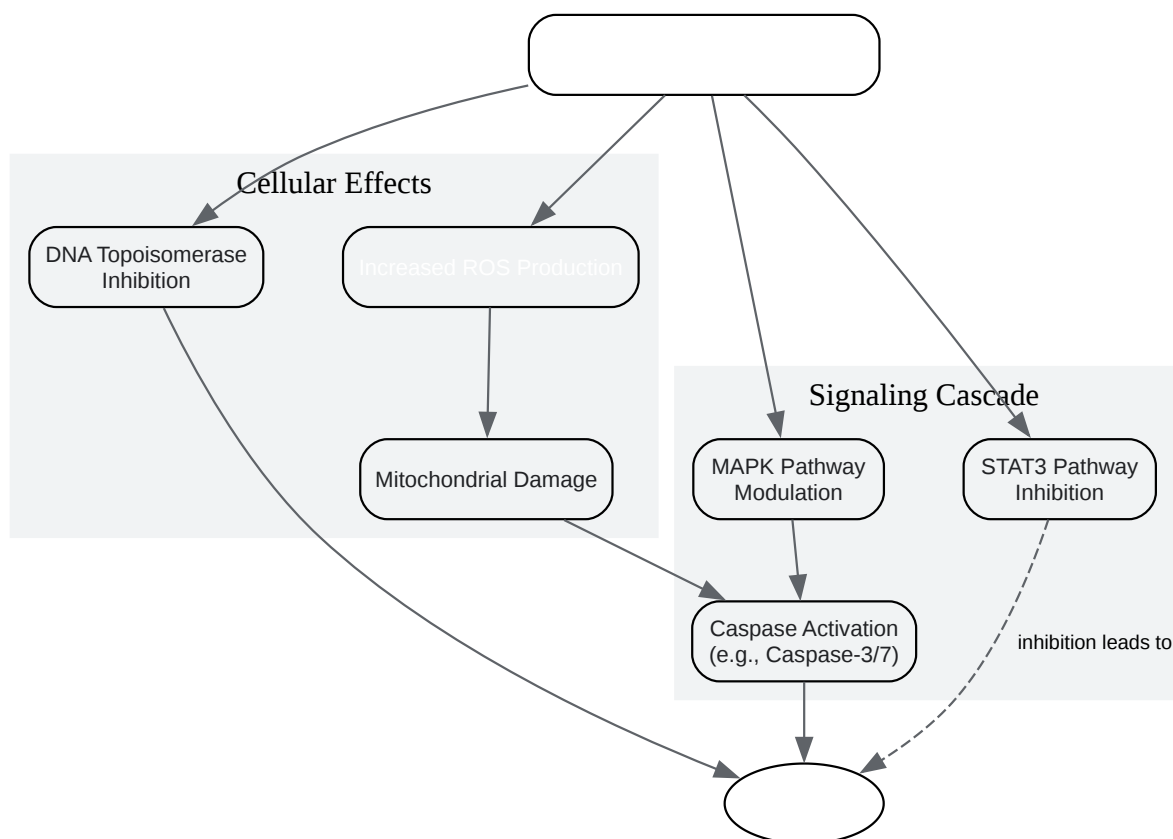
Workflow for Phenol Phototransformation Study.

Biological Activity and Signaling Pathways

While specific signaling pathways for **5,12-Naphthacenequinone** are not extensively detailed in the literature, the broader class of naphthoquinones is known for a range of biological activities, including antibiotic, antiviral, anti-inflammatory, and antiproliferative effects.^[10] These activities are often linked to their ability to act as oxidizing agents and to influence cellular signaling pathways.^[10]

Many naphthoquinone derivatives exert anticancer activity by interfering with MAPK and STAT3 signaling pathways.^[11] They can induce the production of reactive oxygen species (ROS), leading to mitochondrial damage and apoptosis.^[11] The cytotoxic activity of some naphthoquinones is associated with the inhibition of DNA topoisomerases.^[12]

Generalized Naphthoquinone-Induced Apoptosis Pathway



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Generalized Apoptotic Pathway for Naphthoquinones.

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